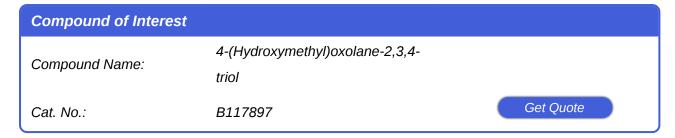


An In-depth Technical Guide to Apiose-Containing Secondary Metabolites in Higher Plants

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apiose is a unique branched-chain pentose, 3-C-(hydroxymethyl)-D-glycero-tetrose, found primarily in the plant kingdom.[1] It is a crucial component of complex cell wall polysaccharides, such as rhamnogalacturonan II (RG-II) and apiogalacturonan, playing a vital role in cell wall structure and integrity.[1][2] Beyond its structural role, apiose is a constituent of a vast array of secondary metabolites, with nearly 1200 apiosylated glycosides identified to date.[3] These compounds are distributed across more than 106 families of higher plants, with a high prevalence in the Fabaceae, Lamiaceae, and Asteraceae families.[1] Apiose-containing secondary metabolites encompass a wide range of chemical classes, including flavonoids, saponins, terpenes, and cardiac glycosides, and exhibit diverse and promising biological activities. This guide provides a comprehensive technical overview of the biosynthesis, chemical diversity, quantitative analysis, experimental protocols, and biological significance of these fascinating natural products.

Biosynthesis of Apiose and Apiosylated Secondary Metabolites

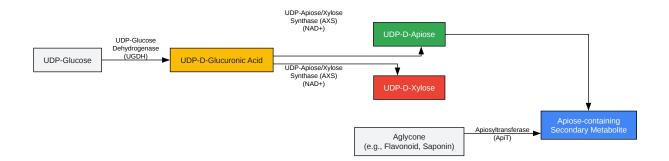


The biosynthesis of apiose and its subsequent incorporation into secondary metabolites is a two-step process involving the formation of an activated sugar donor, UDP-apiose, followed by the transfer of the apiosyl moiety to an acceptor molecule by a glycosyltransferase.

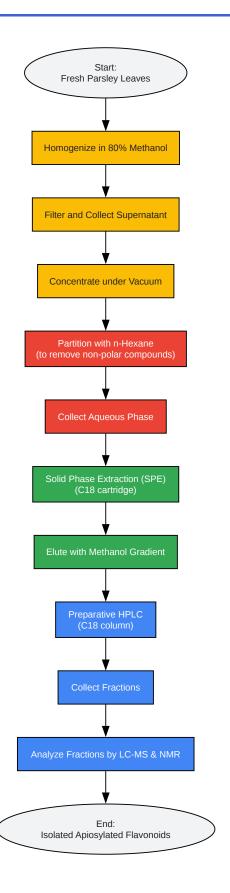
UDP-Apiose Biosynthesis

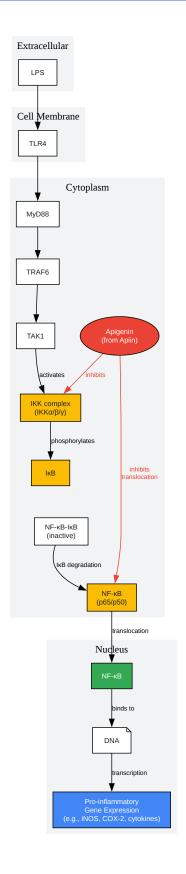
The precursor for apiose biosynthesis is UDP-D-glucuronic acid, a common intermediate in plant carbohydrate metabolism.[4] The conversion of UDP-D-glucuronic acid to UDP-D-apiose and UDP-D-xylose is catalyzed by the bifunctional enzyme UDP-D-apiose/UDP-D-xylose synthase (AXS).[4] This NAD+-dependent reaction involves a decarboxylation and an unusual intramolecular rearrangement of the carbon skeleton.[4]



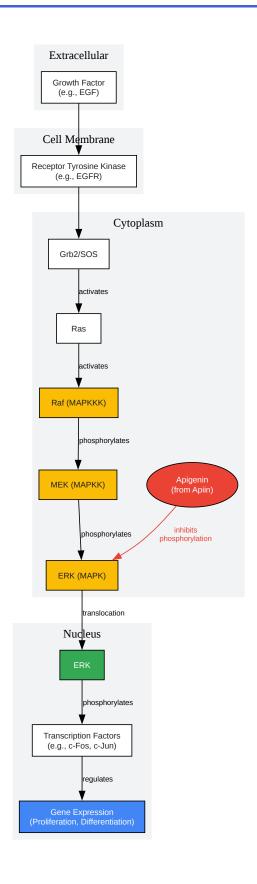












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